

physical and chemical properties of 1,3-Diisopropylthiourea

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Compound of Interest

Compound Name: **1,3-Diisopropylthiourea**

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An In-depth Technical Guide to 1,3-Diisopropylthiourea

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **1,3-Diisopropylthiourea**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physical Properties

1,3-Diisopropylthiourea, also known as N,N'-diisopropylthiourea, is a symmetrically disubstituted thiourea derivative.^{[1][2]} Its fundamental properties are summarized below.

Table 1: Chemical Identifiers for **1,3-Diisopropylthiourea**

Identifier	Value
CAS Number	2986-17-6[1][3]
Molecular Formula	C ₇ H ₁₆ N ₂ S[3]
Linear Formula	(CH ₃) ₂ CHNHCSNHCH(CH ₃) ₂
Synonyms	N,N'-Diisopropylthiourea, 1,3-Bis(propan-2-yl)thiourea, sym-Diisopropylthiourea[1][2]
InChI	1S/C7H16N2S/c1-5(2)8-7(10)9-6(3)4/h5-6H,1-4H3,(H2,8,9,10)
SMILES	CC(C)NC(=S)NC(C)C

Table 2: Physicochemical Properties of **1,3-Diisopropylthiourea**

Property	Value
Molecular Weight	160.28 g/mol
Appearance	White to off-white crystalline powder[1]
Melting Point	143-145 °C[3]
Boiling Point	200.2 °C at 760 mmHg[4]
Density	0.957 g/cm ³ [4]
Vapor Pressure	0.329 mmHg at 25°C[4]
pKa	13.93 ± 0.70 (Predicted)[5]
Solubility	Sparingly soluble in chloroform and methanol.[6] Limited solubility in water.[7]

Synthesis and Purification

Several synthetic routes to **1,3-Diisopropylthiourea** have been reported. A common and environmentally friendly approach involves the reaction of thiourea with diisopropylamine. An alternative method utilizes the reaction of isopropylamine with carbon disulfide.

Experimental Protocol: Synthesis from Thiourea and Diisopropylamine

This method represents a greener approach to the synthesis of **1,3-Diisopropylthiourea**.

Materials:

- Thiourea
- Diisopropylamine
- Polyethylene glycol 400 (PEG-400)
- Water

Procedure:

- In a round-bottom flask, combine thiourea (10 mmol), diisopropylamine (20 mmol), and PEG-400 (0.4 mmol) in 20 mL of water.[\[8\]](#)
- Heat the mixture to reflux and maintain for approximately 26 hours.[\[9\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to allow the product to precipitate.
- Collect the solid product by filtration.
- Wash the precipitate with water and dry to obtain **1,3-Diisopropylthiourea**.

A reported yield for this method is approximately 78-88%.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Synthesis from Isopropylamine and Carbon Disulfide

This method provides an alternative route to **1,3-Diisopropylthiourea**.

Materials:

- Isopropylamine
- Carbon Disulfide
- Water

Procedure:

- To a 50 mL round-bottomed flask equipped with a magnetic stirrer, sequentially add carbon disulfide (5 mmol) and isopropylamine (10 mmol) under ice bath cooling conditions.[6]
- Add water (5 mL) to the flask.[6]
- Seal the flask and stir the reaction mixture vigorously at room temperature.[6]
- Monitor the progress of the reaction by thin-layer chromatography (TLC) using a solvent mixture such as 10% methanol/chloroform or ethyl acetate/hexane.[6]
- Upon completion of the reaction, if the product has not solidified, remove the water under reduced pressure using a rotary evaporator to obtain the solid product.[6]

Purification

The crude **1,3-Diisopropylthiourea** can be purified by the following methods:

- Recrystallization: The solid product can be recrystallized from ethanol.[6]
- Solvent Washing: Washing the crude product with an ethyl acetate/hexane mixture can also be employed for purification.[6]
- Column Chromatography: For higher purity, the product can be purified by column chromatography using a hexane and ethyl acetate solvent system (e.g., 95:5).[10]

Spectroscopic Characterization

The structure of **1,3-Diisopropylthiourea** can be confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data for **1,3-Diisopropylthiourea**

Technique	Observed Features
¹ H NMR	(CDCl ₃ , 90 MHz): δ 5.80 (br s, 2H, NH), 4.24 (m, 2H, CH), 1.236 (d, 12H, CH ₃)[11]
¹³ C NMR	Expected signals for the thiocarbonyl carbon (C=S), methine carbon (-CH), and methyl carbons (-CH ₃).
FTIR (KBr)	Characteristic peaks for N-H stretching, C-H stretching, and the thioamide (C=S) group are expected.[12][13]
Mass Spec (GC-MS)	Molecular ion peak [M] ⁺ at m/z 160.[2]

Chemical Reactivity and Stability

1,3-Diisopropylthiourea is a stable, combustible solid. It should be stored in a dark, dry place at room temperature.[6] As a thiourea derivative, it can act as a nucleophilic reagent in organic synthesis.[1] It is also utilized as a ligand in the synthesis of metal halide complexes.

Biological Activity and Applications

Thiourea derivatives are a class of compounds with a broad spectrum of biological activities, and **1,3-Diisopropylthiourea** is explored for its potential in various applications.

Pharmaceutical and Drug Development

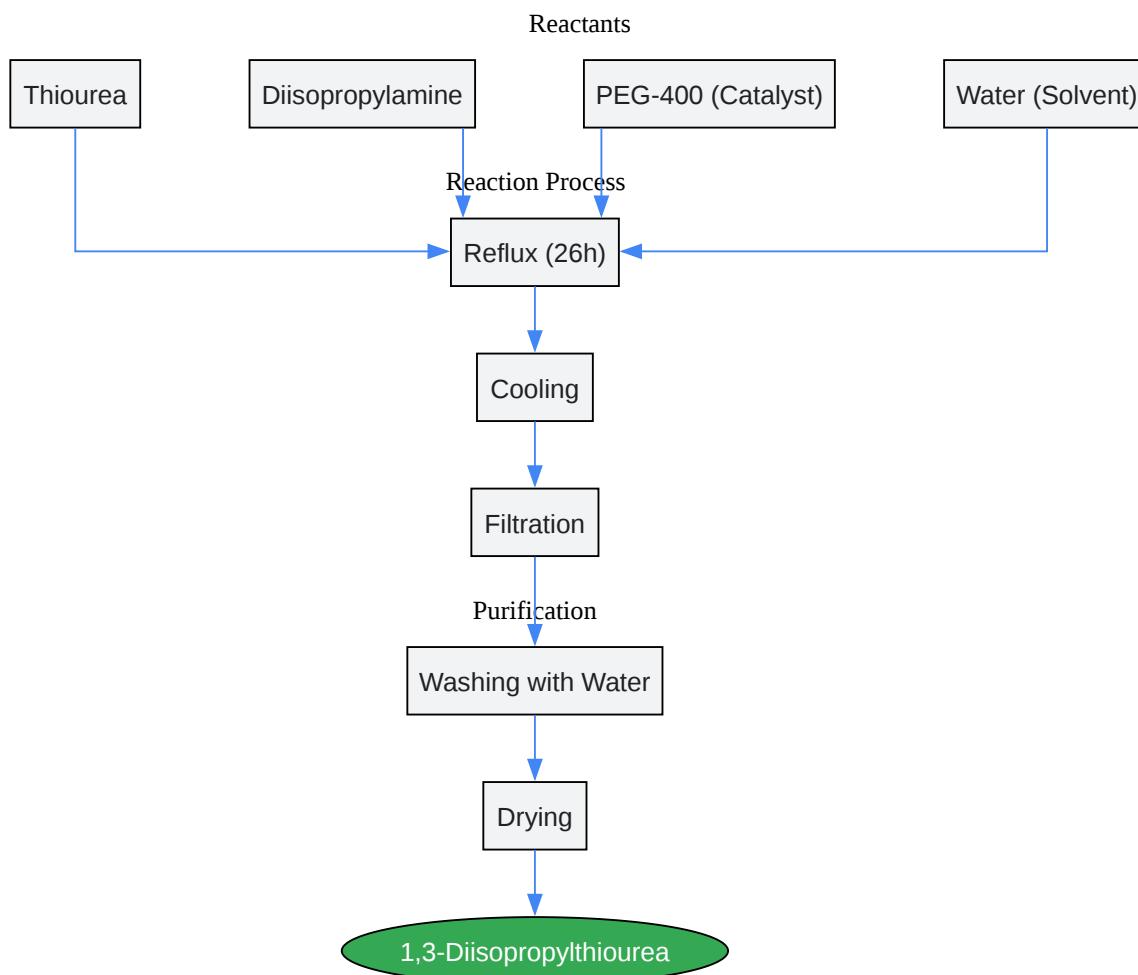
Substituted thiourea derivatives have been investigated for their cytotoxic activity against various cancer cell lines.[14][15][16] Some studies suggest that these compounds can induce apoptosis in cancer cells.[14][16] The mechanisms of action for some thiourea derivatives have been linked to the inhibition of enzymes and signaling pathways involved in cancer progression, such as the NF-κB and VEGF pathways.[17] While specific studies on the detailed mechanism of action and signaling pathway involvement of **1,3-Diisopropylthiourea** are not extensively documented, its potential as a scaffold in the design of new therapeutic agents is recognized.[1]

Agricultural Chemistry

1,3-Diisopropylthiourea and its derivatives have applications in agriculture as herbicides and plant growth regulators.[1] They are also used in the preparation of fungicides.[1]

Visualizations

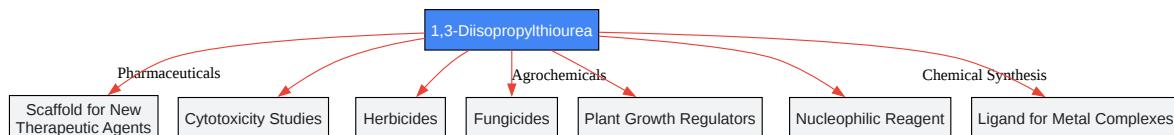
Synthesis Workflow



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Caption: Synthesis workflow for **1,3-Diisopropylthiourea** from thiourea and diisopropylamine.

Application Areas

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Caption: Key application areas of **1,3-Diisopropylthiourea**.

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